

Application Guide: Determination of Absolute Configuration for (1-Amino-3-methylcyclohexyl)methanol

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Compound of Interest

Compound Name: (1-Amino-3-methylcyclohexyl)methanol
CAS No.: 90226-45-2
Cat. No.: B2932326

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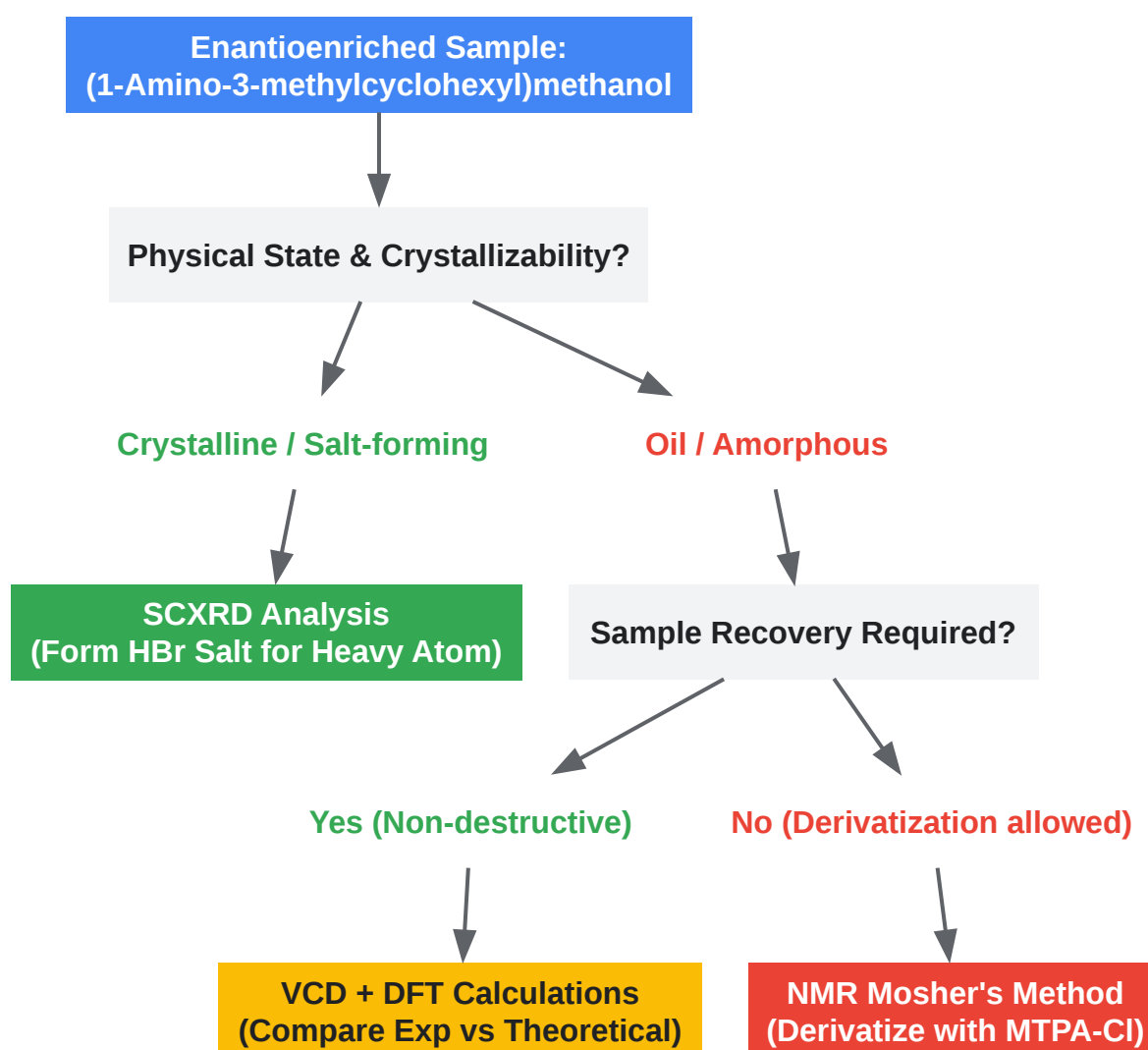
As a Senior Application Scientist in chiral analytical chemistry, I frequently encounter complex cyclic amino alcohols in early-stage drug development. Determining the absolute configuration of **(1-Amino-3-methylcyclohexyl)methanol**—a chiral building block featuring a quaternary stereocenter at C1 and a remote stereocenter at C3—requires a highly strategic approach.

This guide objectively compares three field-proven analytical workflows for this specific molecule: Vibrational Circular Dichroism (VCD), NMR via Chiral Derivatizing Agents (Mosher's Method), and Single-Crystal X-ray Diffraction (SCXRD). Rather than simply listing steps, this guide deconstructs the causality behind each experimental choice and establishes self-validating protocols to ensure absolute data integrity.

Molecule Profiling & Analytical Strategy

(1-Amino-3-methylcyclohexyl)methanol presents unique structural constraints that dictate our analytical choices:

- **Conformational Rigidity:** The 1,3-disubstituted cyclohexane ring minimizes 1,3-diaxial interactions, locking the molecule into a highly predictable chair conformation (typically with the C3-methyl group in the equatorial position).
- **Functional Group Accessibility:** The primary alcohol (-CH₂OH) is sterically accessible for derivatization, whereas the primary amine (-NH₂) at the quaternary C1 position is more sterically hindered but highly basic, making it ideal for salt formation.
- **Lack of Heavy Atoms:** The native molecule (C₈H₁₇NO) contains only light atoms, meaning it lacks the anomalous dispersion required for direct X-ray absolute structure determination without chemical modification.



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Workflow for selecting the optimal absolute configuration analysis method.

Method 1: Vibrational Circular Dichroism (VCD) & DFT Calculations

The Causality: VCD measures the differential absorption of left and right circularly polarized infrared light. For **(1-Amino-3-methylcyclohexyl)methanol**, the restricted ring flip of the cyclohexane core severely limits the number of low-energy conformers. This conformational rigidity drastically reduces computational cost and significantly increases the accuracy of Density Functional Theory (DFT) spectral predictions, making VCD an exceptionally reliable, non-destructive choice for cyclic amino alcohols.

Step-by-Step Protocol

- **Sample Preparation:** Dissolve 5–10 mg of the enantioenriched amino alcohol in 200 μL of CDCl_3 (a non-chiral, IR-transparent solvent).
- **Spectral Acquisition:** Inject the solution into a BaF_2 liquid cell (100 μm path length). Acquire IR and VCD spectra using a modern FT-VCD spectrometer (e.g., 4 cm^{-1} resolution, 4–8 hours accumulation to ensure a high signal-to-noise ratio in the 1800–1000 cm^{-1} fingerprint region).
- **Computational Modeling:** Perform a conformational search using Molecular Mechanics (e.g., OPLS4). Optimize the resulting conformers at the B3LYP/6-311+G(d,p) level of theory. Calculate theoretical VCD and IR spectra for the (1R, 3R) and (1S, 3S) models.
- **Spectral Overlay:** Apply a Lorentzian band shape to the calculated transitions and overlay them with the experimental data.

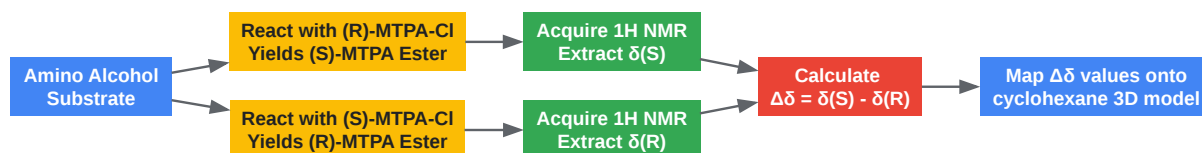
Self-Validating System: This protocol validates itself through the Confidence Level (CL) metric generated by spectral comparison algorithms (e.g., CompareVOA). A CL > 95% combined with an Enantiomeric Similarity Index (ESI) that clearly favors one enantiomer over the other mathematically proves the assignment, eliminating human bias.

Method 2: NMR Spectroscopy via Mosher's Derivatization

The Causality: When VCD is unavailable, NMR derivatization is the standard. The primary alcohol (-CH₂OH) on C1 is less sterically hindered than the quaternary amine. Reacting it with (R)- and (S)- α -methoxy- α -trifluoromethylphenylacetyl chloride (MTPA-Cl) yields diastereomeric esters. The MTPA phenyl ring creates an anisotropic shielding cone. Because the cyclohexane ring is a rigid chair, protons located on the same side as the phenyl ring will experience an upfield chemical shift, allowing us to map the 3D space around the C1 stereocenter.

Step-by-Step Protocol

- **Derivatization:** Divide the sample into two 5 mg aliquots. Dissolve each in anhydrous CH₂Cl₂ with an excess of pyridine. Add (R)-MTPA-Cl to the first vial (yielding the (S)-MTPA ester) and (S)-MTPA-Cl to the second (yielding the (R)-MTPA ester). Stir at room temperature until TLC indicates complete conversion.
- **Workup:** Quench with water, extract with EtOAc, wash with 1M HCl (to remove pyridine and unreacted amine) and brine, dry over Na₂SO₄, and concentrate.
- **NMR Acquisition:** Dissolve the purified diastereomers in CDCl₃. Acquire high-resolution ¹H and ¹⁹F NMR spectra.
- **Data Extraction:** Assign the proton signals of the C3-methyl group and the cyclohexane ring protons using 2D NMR (COSY/HSQC) if necessary. Calculate the chemical shift difference: $\Delta\delta_{SR} = \delta_S - \delta_R$.



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Self-validating logic of Mosher's method for spatial configuration mapping.

Self-Validating System: The protocol is validated by geometric clustering. The calculated $\Delta\delta_{SR}$ values must systematically split the molecule into two distinct hemispheres (one strictly positive, one strictly negative). If a proton on the "positive" side of the cyclohexane ring shows

a negative $\Delta\delta$, it immediately flags a violation of the rigid conformer assumption, preventing a false assignment.

Method 3: Single-Crystal X-ray Diffraction (SCXRD) via Heavy-Atom Salt

The Causality: SCXRD is the gold standard for absolute configuration, but it requires anomalous scattering to differentiate enantiomers. Because **(1-Amino-3-methylcyclohexyl)methanol** contains only C, H, N, and O, standard Cu-K α radiation cannot reliably determine the absolute structure. However, the basic primary amine readily reacts with hydrobromic acid (HBr) to form a hydrobromide salt. The introduced Bromine atom ($Z=35$) acts as a strong anomalous scatterer, enabling precise calculation of the Flack parameter.

Step-by-Step Protocol

- **Salt Formation:** Dissolve 10 mg of the amino alcohol in a minimal amount of methanol. Slowly add 1.1 equivalents of 1M HBr in methanol. Stir for 10 minutes.
- **Crystallization:** Transfer the solution to a small vial. Place this vial inside a larger vial containing diethyl ether (anti-solvent). Cap the larger vial to allow slow vapor diffusion at 4°C over 3–7 days until single crystals form.
- **Data Collection:** Mount a suitable, defect-free crystal on a diffractometer equipped with a Cu-K α microfocus source ($\lambda=1.5418 \text{ \AA}$). Collect diffraction data at cryogenic temperatures (100 K) to minimize thermal motion.
- **Structure Solution:** Solve the structure using direct methods and refine anisotropically using software like OLEX2 or SHELXL.

Self-Validating System: The absolute configuration is validated by the Flack parameter (x). A self-consistent, valid model requires $x \approx 0$ with a standard uncertainty (s.u.) of <0.05 . If $x \approx 1$, the structural model is inverted. If $x \approx 0.5$, the crystal is a racemic twin, and the absolute configuration cannot be assigned from that specific crystal.

Comparative Performance Data

To facilitate decision-making, the quantitative and operational metrics of the three workflows are summarized below:

Metric	VCD + DFT	NMR (Mosher's Method)	SCXRD (HBr Salt)
Sample Requirement	5 – 10 mg	10 mg (5 mg per enantiomer)	5 – 10 mg
Destructive?	No (Sample fully recoverable)	Yes (Covalent derivatization)	Yes (Salt formation)
Analysis Time	2–3 days (incl. CPU time)	1–2 days (Reaction + NMR)	1–2 weeks (Crystallization bottleneck)
Direct vs. Indirect	Direct (Measures native molecule)	Indirect (Measures derivative)	Direct (Measures salt lattice)
Self-Validation Metric	Confidence Level (CL > 95%)	Hemisphere $\Delta\delta$ Clustering	Flack Parameter (≈ 0)
Primary Limitation	Requires computational expertise	Fails if molecule is highly flexible	Highly dependent on crystal growth

Conclusion & Application Scientist's Recommendation

For the determination of the absolute configuration of **(1-Amino-3-methylcyclohexyl)methanol**, the choice of method hinges on sample availability and crystallization propensity.

If the sample is a non-crystallizable oil and preservation of the material is critical, VCD combined with DFT is the superior choice. The rigid cyclohexane chair conformation makes computational modeling highly accurate for this specific substrate. Conversely, if the sample readily forms high-quality crystals upon treatment with HBr, SCXRD remains the undisputed gold standard, offering unambiguous 3D spatial resolution. Mosher's Method serves as a

robust, accessible fallback for laboratories lacking specialized VCD or X-ray infrastructure, provided the $\Delta\delta$ spatial clustering is rigorously validated.

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